

Woodorien: A Technical Guide to its Chemical Structure and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Woodorien

Cat. No.: B138773

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Introduction

Woodorien is a naturally occurring glucoside that has demonstrated significant antiviral properties, particularly against Herpes Simplex Virus type 1 (HSV-1).^[1] Isolated from the rhizomes of *Woodwardia orientalis*, this compound has garnered interest within the scientific community for its potential as a novel therapeutic agent. This technical guide provides a comprehensive overview of the chemical structure of **Woodorien**, its physicochemical properties, the experimental methodologies employed for its characterization, and its known biological activities.

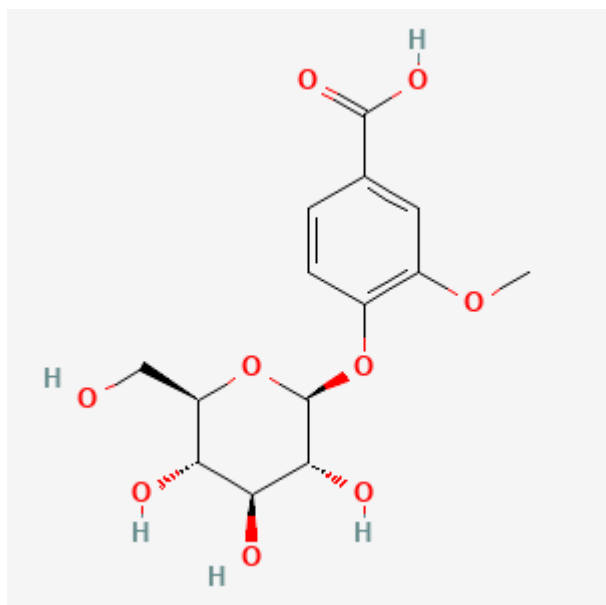
Chemical Structure and Properties

Woodorien, with the CAS number 155112-92-8, possesses the molecular formula C₁₄H₁₈O₉.^{[2][3][4]} Its systematic IUPAC name is methyl 4-O-(β-D-glucopyranosyl)-3-hydroxybenzoate. The structure consists of a methyl 3-hydroxybenzoate moiety linked to a β-D-glucopyranosyl group via an O-glycosidic bond at the C4 position of the benzoate ring.

Table 1: Physicochemical Properties of **Woodorien**

Property	Value	Source
CAS Number	155112-92-8	[2][3][4]
Molecular Formula	C ₁₄ H ₁₈ O ₉	[2][3][4]
Molecular Weight	330.29 g/mol	[2]
IUPAC Name	methyl 4-O-(β-D-glucopyranosyl)-3-hydroxybenzoate	Inferred from structure
SMILES	COC(=O)c1cc(O)c(cc1)O[C@H]2--INVALID-LINK--CO)O)O">C@@HO	
Appearance	Amorphous powder	
Solubility	Information not available	

Below is a 2D chemical structure of **Woodorien**.

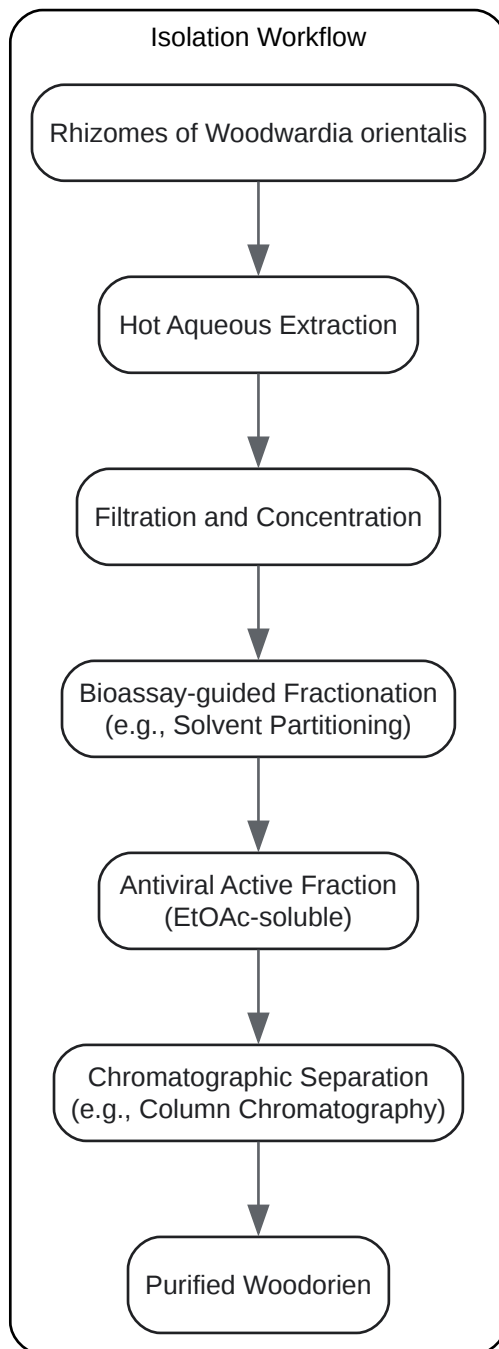


Caption: 2D chemical structure of **Woodorien**.

Experimental Protocols

Isolation of Woodorien

The isolation of **Woodorien** from the rhizomes of *Woodwardia orientalis* was achieved through a bioassay-guided fractionation process. The general workflow for such a procedure is outlined below. The initial hot aqueous and methanolic extracts of the plant material were tested for antiviral activity, with the aqueous extract showing stronger inhibition of HSV-1.[1] This active extract was then subjected to further fractionation.



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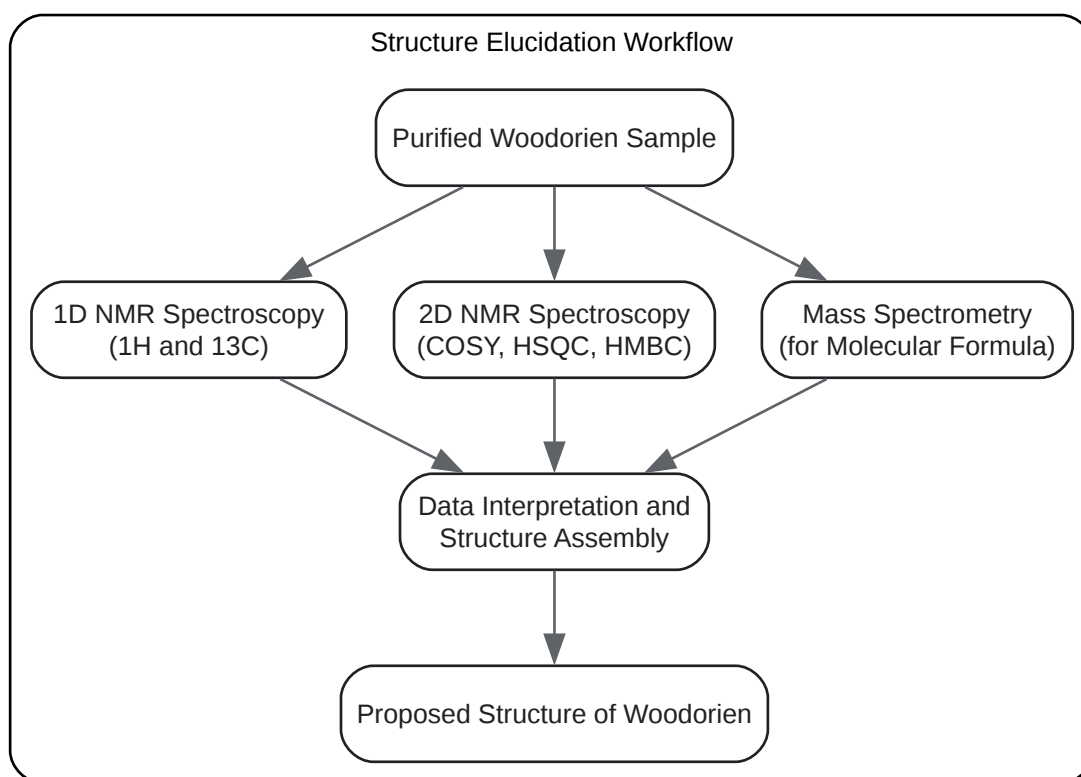
Caption: General workflow for the isolation of **Woodorien**.

Structure Elucidation

The chemical structure of **Woodorien** was determined using a combination of spectroscopic techniques, primarily two-dimensional Nuclear Magnetic Resonance (2D NMR) spectroscopy. [1] These methods are powerful tools for elucidating the connectivity and stereochemistry of complex natural products.

- **¹H-¹H Correlation Spectroscopy (COSY):** This experiment identifies protons that are coupled to each other, typically through two or three bonds. This allows for the tracing of proton networks within the molecule, such as the spin system of the glucose unit and the aromatic protons of the benzoate ring.
- **Heteronuclear Single Quantum Coherence (HSQC) or ¹H-¹³C COSY:** This experiment correlates protons with their directly attached carbon atoms, providing unambiguous assignment of carbon signals.
- **Heteronuclear Multiple Bond Correlation (HMBC):** This technique reveals long-range couplings between protons and carbons (typically 2-3 bonds), which is crucial for connecting different structural fragments. For **Woodorien**, HMBC would have been instrumental in establishing the linkage between the glucose unit and the methyl 3-hydroxybenzoate moiety.

The general process for structure elucidation using these NMR techniques is depicted in the following diagram.



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Caption: Workflow for the structure elucidation of **Woodorien**.

Biological Activity: Antiviral Effects against HSV-1

Woodorien has been identified as a potent inhibitor of Herpes Simplex Virus type 1 (HSV-1).^[1] The antiviral activity was initially assessed using a plaque reduction assay.

Plaque Reduction Assay

This assay is a standard method to quantify the infectivity of a virus and to determine the antiviral efficacy of a compound. The principle involves infecting a monolayer of host cells with the virus in the presence of varying concentrations of the test compound. The formation of plaques, which are localized areas of cell death caused by viral replication, is then monitored. A reduction in the number or size of plaques indicates antiviral activity.

Table 2: Antiviral Activity of **Woodorien** against HSV-1

Assay	Virus Strain	Cell Line	Parameter	Value	Source
Plaque Reduction Assay	HSV-1	Vero cells	IC50	Data not available in abstract	[1]

Note: The specific IC50 value for **Woodorien**'s anti-HSV-1 activity is not available in the abstract of the primary publication and requires access to the full-text article.

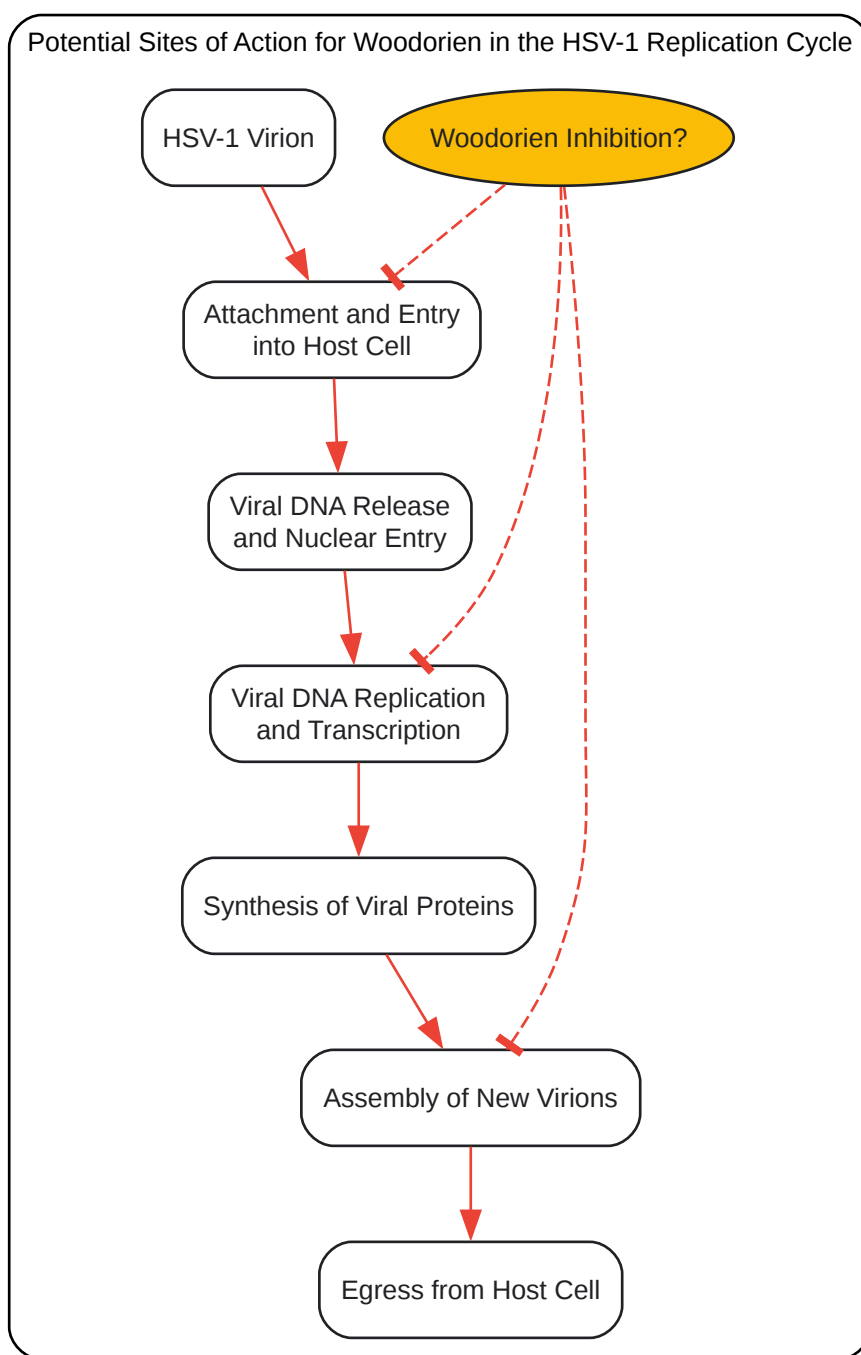
Potential Mechanism of Action and Signaling Pathways

The precise mechanism by which **Woodorien** inhibits HSV-1 replication has not been elucidated in the available literature. HSV-1 replication is a complex process that involves multiple stages, including viral attachment and entry, viral DNA replication, and the assembly and release of new virions. These processes are intricately linked with various host cell signaling pathways.

Several key signaling pathways are known to be modulated by HSV-1 to facilitate its replication. These include:

- Mitogen-Activated Protein Kinase (MAPK) pathway: This pathway is often activated during HSV-1 infection and plays a role in regulating viral gene expression and replication.[\[5\]](#)
- PI3K/Akt/mTOR pathway: This pathway is crucial for cell survival and is often manipulated by viruses to prevent apoptosis of the host cell, thereby ensuring a suitable environment for viral replication.[\[6\]](#)
- NF-κB signaling pathway: This pathway is a key regulator of the inflammatory response and can be activated by HSV-1 infection, which can in turn influence viral replication and host immune responses.[\[5\]](#)

The following diagram illustrates a simplified overview of the HSV-1 replication cycle and highlights potential stages where an antiviral compound like **Woodorien** might exert its inhibitory effects.



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Caption: Simplified HSV-1 replication cycle and potential inhibitory points.

Further research is required to determine the specific molecular target of **Woodorien** and to understand its impact on the signaling pathways involved in HSV-1 pathogenesis.

Conclusion

Woodorien is a novel glucoside with a well-defined chemical structure and demonstrated anti-HSV-1 activity. Its characterization has been accomplished through standard phytochemical and spectroscopic methods. While its potential as an antiviral agent is promising, further investigations are necessary to elucidate its precise mechanism of action, evaluate its efficacy and safety in preclinical and clinical studies, and explore its activity against other viral pathogens. This technical guide serves as a foundational resource for researchers and professionals in the field of drug discovery and development who are interested in the therapeutic potential of **Woodorien**.

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- To cite this document: BenchChem. [Woodorien: A Technical Guide to its Chemical Structure and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138773#what-is-the-chemical-structure-of-woodorien]

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